An In-Depth Technical Guide to Methyl 1-Acetyl-3-azetidinecarboxylate

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Compound of Interest

Compound Name:	*Methyl 1-Acetyl-3-azetidinecarboxylate*
CAS No.:	*1353953-76-0*
Cat. No.:	*B567881*

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Foreword for the Modern Researcher

In the landscape of contemporary drug discovery and development, the strategic selection of molecular building blocks is paramount. Small, strained heterocyclic scaffolds have emerged as powerful tools for introducing novel three-dimensional diversity into drug candidates, often leading to improved physicochemical properties and biological activity. Among these, the azetidine motif has garnered significant attention. This guide provides a comprehensive technical overview of **Methyl 1-Acetyl-3-azetidinecarboxylate**, a versatile and valuable derivative for the synthesis of complex pharmaceutical intermediates. As a Senior Application Scientist, my aim is to furnish researchers, scientists, and drug development professionals with a detailed understanding of this compound, from its synthesis and characterization to its strategic applications, thereby empowering its effective utilization in the pursuit of innovative therapeutics.

Compound Profile and Physicochemical Properties

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Methyl 1-Acetyl-3-azetidinecarboxylate is a substituted azetidine derivative that serves as a key intermediate in organic synthesis, particularly within the realm of medicinal chemistry.[1] Its compact and rigid four-membered ring structure, combined with the reactive N-acetyl and methyl ester functionalities, makes it an attractive scaffold for the construction of more complex molecules.

Property	Value	Source
CAS Number	1353953-76-0	[1]
Molecular Formula	$C_7H_{11}NO_3$	[1]
Molecular Weight	157.17 g/mol	[1]
MDL Number	MFCD21098315	[1]
Appearance	(Expected) Colorless to pale yellow oil or low-melting solid	General knowledge
Storage	Room temperature, dry conditions	[1]

The presence of both a hydrogen bond acceptor (the acetyl carbonyl) and a handle for further chemical modification (the methyl ester) within a constrained framework are key features that underpin its utility.

Synthesis of **Methyl 1-Acetyl-3-azetidinecarboxylate**: A Practical Approach

The synthesis of **Methyl 1-Acetyl-3-azetidinecarboxylate** is typically achieved through the N-acetylation of its precursor, Methyl azetidine-3-carboxylate. This transformation is a standard procedure in organic synthesis, and several effective methods can be employed. The choice of acetylating agent and reaction conditions can be tailored based on scale, available resources, and desired purity profile.

Causality Behind Experimental Choices

The N-acetylation of a secondary amine like Methyl azetidine-3-carboxylate involves the reaction of the lone pair of electrons on the nitrogen atom with an electrophilic acetyl source.

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The selection of the acetylating agent is critical:

- Acetyl Chloride: This is a highly reactive acetylating agent that often leads to rapid and complete conversion.[2] However, it produces corrosive hydrogen chloride (HCl) gas as a byproduct, which must be neutralized by a base to drive the reaction to completion and prevent the formation of the amine hydrochloride salt.[3][4]
- Acetic Anhydride: A less reactive but often preferred alternative, acetic anhydride is easier to handle and its byproduct, acetic acid, is less corrosive and more readily removed than HCl.[2] The reaction may require slightly longer reaction times or gentle heating to achieve full conversion.

The choice of base is also important. A non-nucleophilic organic base, such as triethylamine or pyridine, is commonly used to scavenge the acidic byproduct without competing in the acetylation reaction.[3][5] For reactions that are sluggish, a catalytic amount of 4-dimethylaminopyridine (DMAP) can be added to accelerate the process.[3]

Experimental Protocol: N-Acetylation using Acetyl Chloride

This protocol describes a general and reliable method for the synthesis of **Methyl 1-Acetyl-3-azetidinecarboxylate**.

Materials:

- Methyl azetidine-3-carboxylate hydrochloride
- Acetyl chloride
- Triethylamine (or Pyridine)
- Dichloromethane (DCM), anhydrous
- 1M Hydrochloric acid (HCl)
- Saturated aqueous sodium bicarbonate ($NaHCO_3$)

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- Brine (saturated aqueous NaCl)
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate ($MgSO_4$)
- (Optional) 4-Dimethylaminopyridine (DMAP)

Procedure:

- Preparation of the Free Amine: To a stirred solution of Methyl azetidine-3-carboxylate hydrochloride (1.0 eq) in anhydrous DCM, add triethylamine (2.2 eq) at 0 °C under an inert atmosphere (e.g., nitrogen or argon). Stir the mixture for 30 minutes to ensure the formation of the free secondary amine.
- Acetylation: While maintaining the temperature at 0 °C, add acetyl chloride (1.05 - 1.1 eq) dropwise to the reaction mixture.
- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for 1-3 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed.[3] If the reaction is slow, a catalytic amount of DMAP (0.05 eq) can be added.[3]
- Work-up:
  - Dilute the reaction mixture with DCM.
  - Wash the organic layer sequentially with 1M HCl, saturated aqueous $NaHCO_3$, and brine.
  - Dry the organic layer over anhydrous Na_2SO_4 or $MgSO_4$, filter, and concentrate under reduced pressure to yield the crude product.
- Purification: The crude **Methyl 1-Acetyl-3-azetidinecarboxylate** can be purified by flash column chromatography on silica gel using an appropriate eluent system (e.g., ethyl acetate/hexane gradient) to afford the pure product.

Synthesis Workflow Diagram

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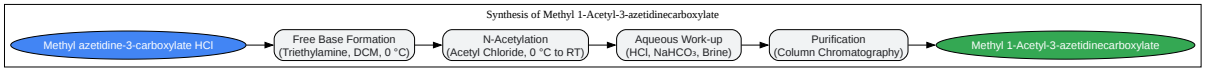

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Caption: Synthetic workflow for **Methyl 1-Acetyl-3-azetidinecarboxylate**.

Spectroscopic Characterization

Accurate characterization of **Methyl 1-Acetyl-3-azetidinecarboxylate** is essential for quality control and for confirming its identity in subsequent reactions. The following are the expected spectroscopic data based on its structure and data from related compounds.

^{1}H and ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR: The proton NMR spectrum is expected to show distinct signals for the methyl ester protons (a singlet around 3.7 ppm), the acetyl methyl protons (a singlet around 2.1 ppm), and the protons of the azetidine ring. The azetidine protons will appear as a set of multiplets in the range of 3.5-4.5 ppm, with their exact chemical shifts and coupling patterns being dependent on the conformation of the four-membered ring.[6][7]

- ^{13}C NMR: The carbon NMR spectrum will feature characteristic peaks for the two carbonyl carbons (ester and amide) in the range of 165-180 ppm.[8] The methyl ester carbon will be around 52 ppm, and the acetyl methyl carbon will be in the aliphatic region, typically around 22 ppm. The carbons of the azetidine ring will resonate in the range of 40-60 ppm.[9]

Infrared (IR) Spectroscopy

The IR spectrum will be dominated by strong absorption bands corresponding to the two carbonyl groups. The ester carbonyl stretch is expected around 1735 cm^{-1}, while the amide carbonyl (acetyl) stretch should appear at a lower wavenumber, typically in the range of 1650-1680 cm^{-1}.[10]

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Mass Spectrometry (MS)

Electron ionization mass spectrometry (EI-MS) is expected to show the molecular ion peak (M^+) at m/z = 157. The fragmentation pattern would likely involve the loss of the methoxy group (-OCH_3, m/z = 31) from the ester, the loss of the acetyl group (CH_3CO-, m/z = 43), or cleavage of the azetidine ring.[11][12][13]

Applications in Drug Discovery and Development

Methyl 1-Acetyl-3-azetidinecarboxylate is a valuable building block in medicinal chemistry, primarily due to the synthetic versatility of the azetidine scaffold.[14] Its application is particularly noted in the synthesis of compounds targeting the central nervous system (CNS).[1]

Role as a Key Intermediate

The ester functionality of **Methyl 1-Acetyl-3-azetidinecarboxylate** can be hydrolyzed to the corresponding carboxylic acid, which can then be coupled with various amines to form amides. Alternatively, the ester can be reduced to the corresponding alcohol, providing another point for diversification. The N-acetyl group provides stability but can also be manipulated under certain conditions.

This compound and its derivatives are utilized in the construction of:

- Novel CNS Agents: The rigid azetidine core can be used to orient substituents in a precise three-dimensional arrangement, which is often crucial for potent and selective binding to CNS targets such as G-protein coupled receptors (GPCRs) and ion channels.[1]
- Enzyme Inhibitors: The unique geometry of the azetidine ring can be exploited to design inhibitors that fit into the active sites of enzymes.[1]
- Beta-Lactam Analogs: The azetidine ring is a core component of many beta-lactam antibiotics, and derivatives like this can be used to synthesize novel analogs with potentially improved properties.[1]

Logical Flow of Application in Medicinal Chemistry

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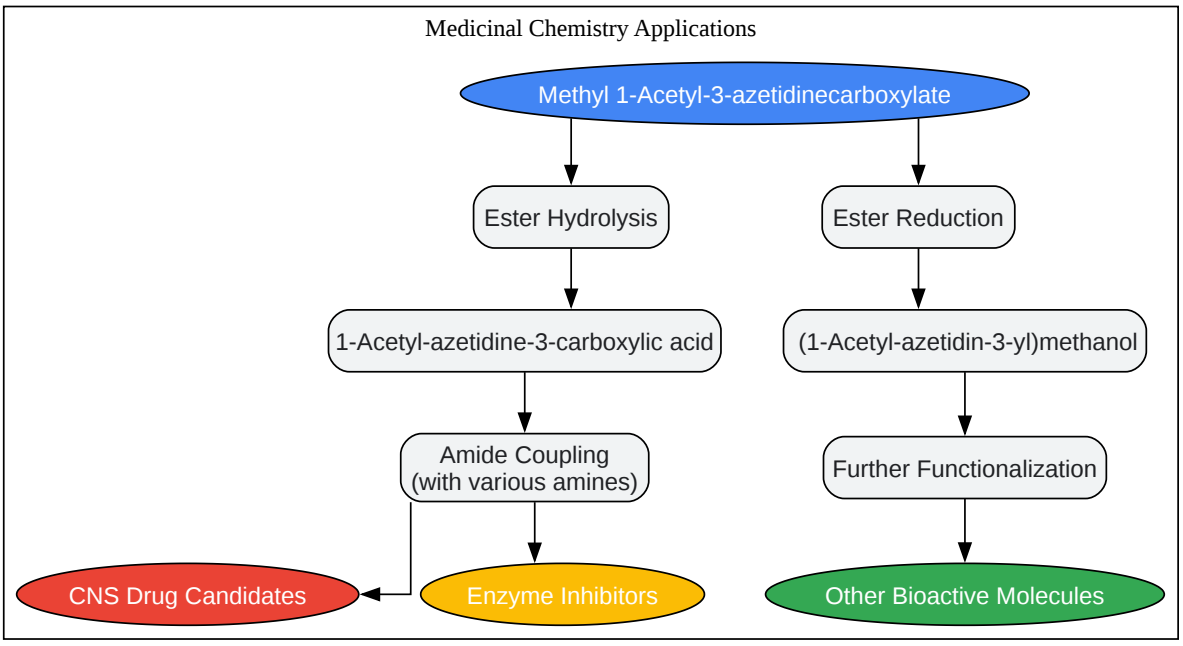

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Caption: Application pathways in medicinal chemistry.

Conclusion and Future Perspectives

Methyl 1-Acetyl-3-azetidinecarboxylate is a strategically important building block for the synthesis of novel and complex molecules with potential therapeutic applications. Its straightforward synthesis and the versatile reactivity of its functional groups provide a solid foundation for its use in drug discovery programs. As the demand for sp^3-rich scaffolds in medicinal chemistry continues to grow, the importance of intermediates like this is set to increase. Future research will likely focus on expanding the diversity of derivatives that can be accessed from this compound and exploring their utility in targeting a wider range of biological targets.

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References

- Chemistry Stack Exchange. Acetylation of Secondary amines. (2022-07-30). Available from: [Link]
- MySkinRecipes. **Methyl 1-Acetyl-3-azetidinecarboxylate**. Available from: [Link]
- An eco-friendly and highly efficient route for N-acylation under catalyst-free conditions. Available from: [Link]
- Al-Amin, M., et al. An Efficient Greener Approach for N-acylation of Amines in Water Using Benzotriazole Chemistry. Molecules. 2020;25(11):2501. Available from: [Link]
- Devi, N., & Saikia, P. Mild and Useful Method for N-Acylation of Amines. Synthetic Communications. 2009;39(15):2694-2701. Available from: [Link]
- Science Ready. Mass Spectrometry Fragmentation Patterns – HSC Chemistry. Available from: [Link]
- Article - SciELO. Available from: [Link]
- MDPI. A Complete 1 H and 13 C NMR Data Assignment for Three 3-[Substituted methylidene]-1H,3H-naphtho-[1,8-cd]-pyran-1-ones. Available from: [Link]
- Google Patents. EP0169602A1 - Preparation of n-substituted azetidine 3-carboxylic acid derivatives.
- Chemistry LibreTexts. Mass Spectrometry - Fragmentation Patterns. (2023-08-29). Available from: [Link]
- Oregon State University. 13 C NMR Chemical Shifts. Available from: [Link]
- Google Patents. US4966979A - Process for synthesis of azetidine and novel intermediates therefor.
- Chemguide. FRAGMENTATION PATTERNS IN THE MASS SPECTRA OF ORGANIC COMPOUNDS. Available from: [Link]
- Google Patents. US9139593B2 - Azetidine compounds, compositions and methods of use.

© 2026 BenchChem. All rights reserved.

- Google Patents. WO2000063168A1 - Synthesis of azetidine derivatives.
- Organic Chemistry Data. NMR Spectroscopy :: 1H NMR Chemical Shifts. Available from: [Link]
- Google Patents. US4639334A - Preparation of 1-benzylazetidine-3-ol derivatives.
- ResearchGate. 13 C direct-detect NMR spectra recorded on acetyllysine residues from... Available from: [Link]
- ChemRxiv. An Approach to Alkyl Azetidines for Medicinal Chemistry. (2025-02-25). Available from: [Link]
- Govindaraju, V., et al. Proton NMR chemical shifts and coupling constants for brain metabolites. NMR in Biomedicine. 2000;13(3):129-153. Available from: [Link]
- Organic Chemistry Data. NMR Spectroscopy :: 13C NMR Chemical Shifts. Available from: [Link]
- 13-C NMR Chemical Shift Table.pdf. Available from: [Link]
- ResearchGate. Mass spectrum and the fragmentation pattern of the peracetylated methyl ester of N -acetylmuramylo-(1 → 4)- glucose derivatives in a reduced (NaBD 4) (A) or a methanolysed (B) sample. Available from: [Link]
- PubMed Central. Synthesis of New Azetidine and Oxetane Amino Acid Derivatives through Aza-Michael Addition of NH-Heterocycles with Methyl 2-(Azetidin. (2023-01-21). Available from: [Link]
- Pandit, N. K., & Connors, K. A. Kinetics and mechanism of hydroxy group acetylations catalyzed by N-methylimidazole. Journal of Pharmaceutical Sciences. 1982;71(5):485-491. Available from: [Link]
- ACETYLATION Acetyl chloride: Acetic acid:. Available from: [Link]
- ResearchGate. 1 H-NMR Chemical Shifts and Coupling Constants for Brain Metabolites. Available from: [Link]

© 2026 BenchChem. All rights reserved.

- PubMed Central. Competing fragmentation processes of O-acetyl-substituted carboxylate anions subjected to collision-induced dissociation. Available from: [Link]
- Semantic Scholar. Multi component coupling reactions of N-acetyl-2-azetine. Available from: [Link]
- Cenmed Enterprises. Methyl 1 Boc Azetidine 3 Carboxylate. Available from: [Link]
- Scribd. Acetylation New | PDF | Amine | Organic Compounds. Available from: [Link]
- Sciencemadness Discussion Board. Acetic anhydride or acetyl chloride, that is the question... (2024-03-30). Available from: [Link]
- gsrs. 1-((4-ACETYL-2-ETHYL-PHENYL)METHYL)AZETIDINE-3-CARBOXYLIC ACID. Available from: [Link]
- CDN. Infrared Spectroscopy. Available from: [Link]
- National Institute of Standards and Technology. Acetic acid, methyl ester. Available from: [Link]

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Sources

- 1. Methyl 1-Acetyl-3-azetidinecarboxylate [myskinrecipes.com]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 4. cpha.tu.edu.iq [cpha.tu.edu.iq]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. pfeifer.phas.ubc.ca [pfeifer.phas.ubc.ca]
- 7. researchgate.net [researchgate.net]

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- 8. 13C NMR Chemical Shift [sites.science.oregonstate.edu]
- 9. organicchemistrydata.org [organicchemistrydata.org]
- 10. bpb-us-w2.wpmucdn.com [bpb-us-w2.wpmucdn.com]
- 11. sciencready.com.au [sciencready.com.au]
- 12. chem.libretexts.org [chem.libretexts.org]
- 13. chemguide.co.uk [chemguide.co.uk]
- 14. chemrxiv.org [chemrxiv.org]

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